

An In-depth Technical Guide to Candicine Chloride: A Quaternary Ammonium Salt

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Compound of Interest

Compound Name: Candicine Chloride

Cat. No.: B12376368

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Abstract

Candicine chloride, a quaternary ammonium salt, is a naturally occurring alkaloid found in a variety of plant species, including cacti and barley.^[1] Chemically designated as 2-(4-hydroxyphenyl)-N,N,N-trimethylethanaminium chloride, it is the N,N,N-trimethyl derivative of the biogenic amine tyramine.^[1] This guide provides a comprehensive overview of the chemical properties, synthesis, pharmacology, and toxicology of **candicine chloride**, with a focus on its mechanism of action as a neuromuscular blocking agent. Detailed experimental protocols and quantitative data are presented to support further research and development.

Physicochemical Properties

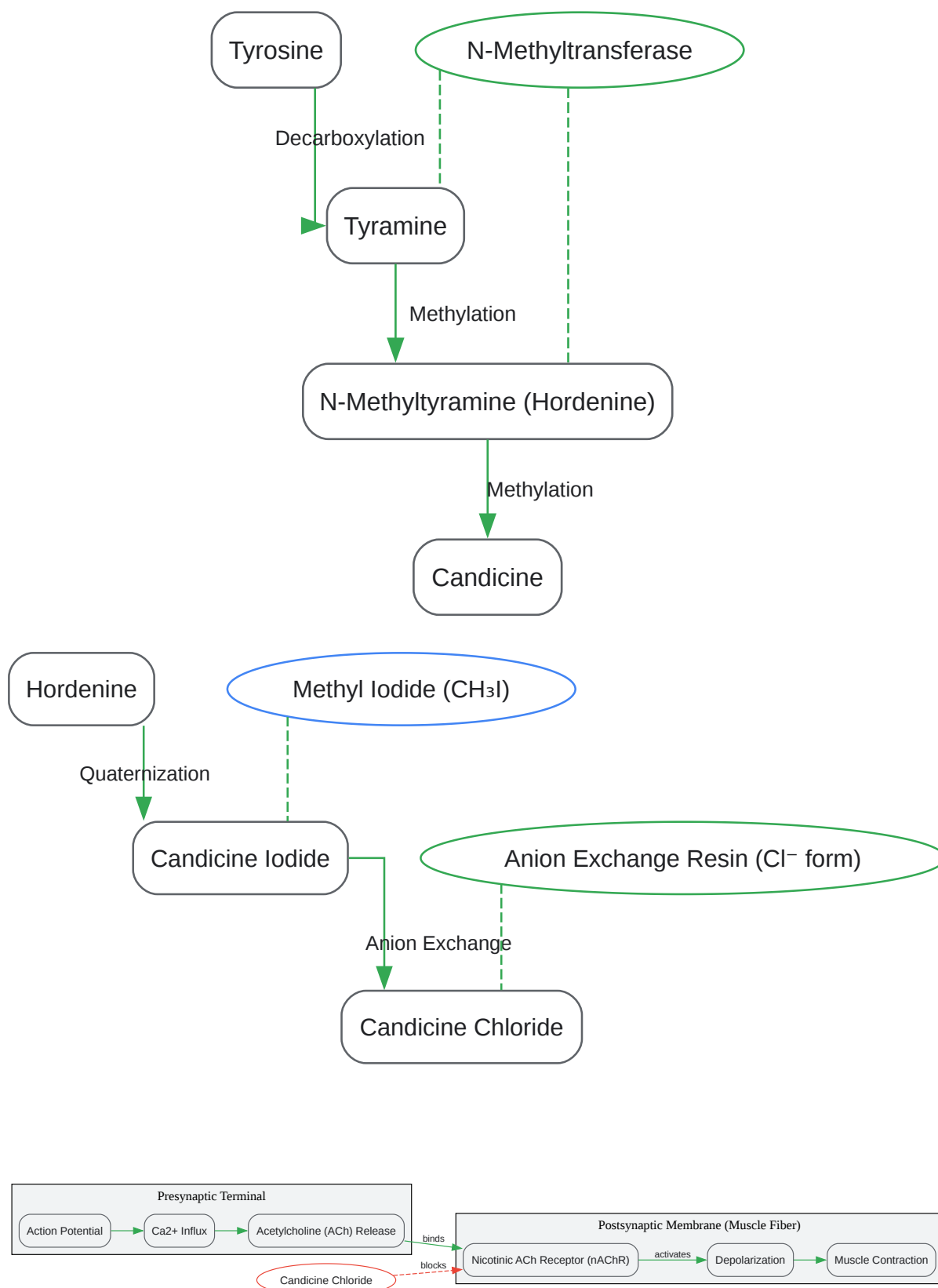
Candicine chloride is a colorless solid that is highly soluble in water.^[1] Its chemical and physical properties are summarized in Table 1.

| Property | Value | Source |
|-------------------|---|--------|
| IUPAC Name | 2-(4-hydroxyphenyl)-N,N,N-trimethylethan-1-aminium chloride | |
| Synonyms | N,N,N-Trimethyltyramine chloride, Hordenine methochloride | [2] |
| CAS Number | 3761-58-8 | [1] |
| Molecular Formula | C ₁₁ H ₁₈ ClNO | [3] |
| Molecular Weight | 215.72 g/mol | [3] |
| Melting Point | 285 °C (decomposition) | [1] |
| Solubility | Highly soluble in water; Soluble in DMSO (50 mg/mL) | [1][2] |

Synthesis and Biosynthesis

Biosynthesis

Candicine is biosynthesized in plants from the amino acid tyrosine. The biosynthetic pathway involves the decarboxylation of tyrosine to tyramine, followed by a stepwise N-methylation catalyzed by N-methyltransferase enzymes. Tyramine is first methylated to N-methyltyramine (hordenine), which is then further methylated to form the quaternary ammonium cation, candicine.



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References

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Phone: (601) 213-4426

Email: info@benchchem.com